

8-Bromooctanoic acid concentration reduced pressure

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Properties & Safety Overview

The table below summarizes the key physical properties and safety information for **8-Bromooctanoic acid**, which is crucial for planning any experimental procedure [1] [2] [3].

Property	Value / Description
CAS Number	17696-11-6 [1] [3] [4]
Molecular Formula	$C_8H_{15}BrO_2$ [1] [3] [4]
Molecular Weight	223.11 g/mol [1] [3] [4]
Appearance	Off-white to white crystalline powder [1] [3]
Melting Point	35-37 °C [1] [2] [3]
Boiling Point	147-150 °C at 2 mmHg [1] [2] [3]
Flash Point	>110 °C [1] [3]
Water Solubility	Slightly soluble [1] [3]

Property	Value / Description
Hazard Statements	H314: Causes severe skin burns and eye damage [2] [4] [5]
Safety Notes	Corrosive; incompatible with strong oxidizing agents and strong bases [1] [3] [4].

General Handling & Concentration Guidance

Based on its physical properties, here are the key considerations for handling and concentrating **8-Bromooctanoic acid**:

- **Equipment Temperature Setting:** The boiling point of **147-150 °C at 2 mmHg** is your primary reference for a rotary evaporator or other distillation apparatus [1] [2] [3]. Setting the water bath temperature slightly above this range (e.g., 155-160 °C) should be sufficient while avoiding excessive heat.
- **Material Compatibility:** Ensure all equipment (e.g., seals, tubing) is compatible with corrosive carboxylic acids.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **gloves, eyeshields, and suitable protective clothing** [1] [2] [4].
- **Stability:** The compound is stable but combustible. Ensure that your vacuum source is properly trapped to prevent corrosive vapors from damaging the pump [1] [3].

Troubleshooting Common Issues

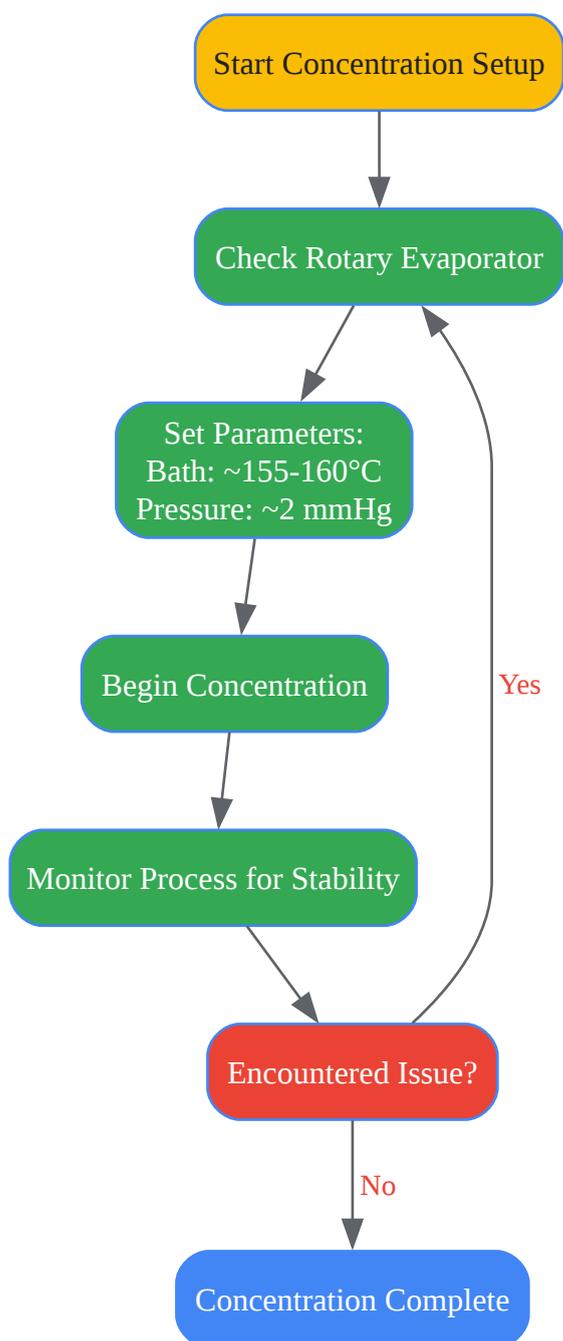
While specific guides weren't available, you might encounter these general issues when working with similar compounds:

- **Low Recovery or No Distillate**
 - **Cause:** Insufficient heat or vacuum.
 - **Check:** Confirm the vacuum pressure is at the required level (e.g., 2 mmHg) and that the heating bath temperature is adequate.
- **Product Decomposition**
 - **Cause:** Excessive heating temperature.
 - **Check:** Lower the bath temperature to the minimum needed for the solvent to distill smoothly. The high boiling point suggests good thermal stability at its distillation temperature.
- **Poor Vacuum Pressure**

- **Cause:** System leaks or contaminated vacuum pump oil.
- **Check:** Inspect all seals and connections for the rotary evaporator. Service the vacuum pump if necessary.

Experimental Workflow for Concentration

The following diagram outlines the general decision-making process for concentrating **8-Bromooctanoic acid** using reduced pressure, based on standard lab practice and the compound's properties.



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References

1. 17696-11-6 | CAS DataBase [chemicalbook.com]
2. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
3. - 8 | 17696-11-6 Bromooctanoic acid [chemicalbook.com]
4. - 8 | CAS#:17696-11-6 | Chemsrvc Bromooctanoic acid [chemsrc.com]
5. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]

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